Corazonin: A Multifaceted Neuropeptide Orchestrating Insect Physiology and Behavior

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Compound of Interest

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Abstract

Corazonin, a highly conserved undecapeptide, has emerged as a critical neurohormone in insects, wielding significant influence over a diverse array of physiological processes and behaviors. Initially identified for its cardioacceleratory effects, the functional repertoire of **corazonin** has expanded to include pivotal roles in the initiation of ecdysis, modulation of stress responses, regulation of pigmentation, and control of reproductive events such as diapause. This technical guide provides a comprehensive overview of the current understanding of **corazonin**'s functions, its receptor signaling pathways, and detailed methodologies for its study. Quantitative data from key experimental findings are summarized, and diagrams illustrating its signaling cascade and experimental workflows are provided to facilitate a deeper understanding of this pleiotropic neuropeptide. This document is intended to serve as a valuable resource for researchers in insect physiology and neurobiology, as well as for professionals in the agrochemical and pharmaceutical industries seeking to explore novel targets for insect pest management and drug discovery.

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Introduction

Corazonin is a member of the gonadotropin-releasing hormone (GnRH) superfamily of neuropeptides and is characterized by a conserved 11-amino acid sequence, although some variations exist across different insect orders.[1][2] It is primarily synthesized in neurosecretory cells of the pars lateralis in the protocerebrum and is released into the hemolymph from the corpora cardiaca, acting as a circulating hormone.[1][3] Additionally, **corazonin**-expressing neurons are found in the ventral nerve cord, suggesting its role as a neuromodulator within the central nervous system (CNS).[4] The diverse physiological effects of **corazonin** are mediated by a specific G protein-coupled receptor (GPCR), the **corazonin** receptor (CrzR), which is expressed in various target tissues.[5][6] This guide will delve into the multifaceted roles of **corazonin**, the intricacies of its signaling, and the experimental approaches used to elucidate its functions.

Corazonin and its Receptor

Structure and Distribution of Corazonin

The archetypal **corazonin** is an undecapeptide with the sequence pGlu-Thr-Phe-Gln-Tyr-Ser-Arg-Gly-Trp-Thr-Asn-NH2.[2] The most common form is [Arg7]-**corazonin**, while variations such as [His7]-**corazonin** are found in locusts and stick insects.[1][2] **Corazonin** is widely distributed among insects, with the notable exception of the Coleoptera (beetles).[1]

The Corazonin Receptor (CrzR)

The **corazonin** receptor is a rhodopsin-like GPCR.[2] Upon binding **corazonin**, the receptor activates intracellular signaling cascades, often leading to an increase in cytosolic calcium concentrations. The CrzR has been cloned and characterized in several insect species, including Drosophila melanogaster and Manduca sexta.[5][6] Functional assays have demonstrated its high sensitivity and selectivity for **corazonin**.[5][7]

Physiological and Behavioral Roles of Corazonin

Corazonin's pleiotropic nature is evident from its involvement in a wide range of physiological and behavioral processes.

Ecdysis and Molting

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Corazonin plays a crucial role in initiating the ecdysis behavioral sequence. In the moth Manduca sexta, **corazonin** acts on endocrine Inka cells, stimulating the release of pre-ecdysis-triggering hormone (PETH) and ecdysis-triggering hormone (ETH).[5][8] These hormones, in turn, act on the CNS to trigger the stereotyped motor patterns of pre-ecdysis and ecdysis.[5] Injection of **corazonin** can induce precocious ecdysis behaviors.[4][7] In the oriental fruit fly, Bactrocera dorsalis, the **corazonin** signaling pathway is also implicated in the regulation of pupariation.[9][10]

Stress Response and Metabolism

Corazonin is a key player in the insect stress response. In Drosophila melanogaster, systemic **corazonin** signaling modulates resistance to starvation, desiccation, and oxidative stress.[11][12] Knockdown of the CrzR in the fat body and salivary glands increases the fly's resistance to these stressors.[11][12][13] **Corazonin** signaling also influences metabolism by affecting circulating and stored carbohydrate levels.[11][13] In honey bees, **corazonin** expression increases in response to nutritional stress, and injections of the peptide can increase flight activity, suggesting a role in promoting food-seeking behaviors.[14]

Reproduction and Diapause

Corazonin has a significant impact on insect reproduction. In the bean bug Riptortus pedestris, **corazonin** mediates photoperiodically induced reproductive diapause.[6][15][16] Under short-day conditions, **corazonin** acts to suppress ovarian development.[15][17] In silkworms, **corazonin** is involved in regulating the release of diapause hormone.[18] In some male insects, such as Drosophila and the oriental fruit fly, **corazonin** signaling is essential for sperm transfer and modulates copulation duration.[2][19] Furthermore, in female brown planthoppers and Drosophila, endogenous **corazonin** signaling is critical for the post-mating response, which includes reduced receptivity to re-mating and increased oviposition.[20]

Pigmentation

In some insects, particularly locusts, **corazonin** is involved in the regulation of body color. [His7]-**corazonin** can induce dark pigmentation in albino locusts.[2] This function appears to be more restricted and is not observed in all insect species.[4] CRISPR/Cas9-mediated knockout of the **corazonin** gene in the desert locust, Schistocerca gregaria, results in an albino phenotype and reduced cuticle thickness, confirming its role in pigmentation and cuticle development.[21]

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Other Behavioral Roles

In ants, **corazonin** has been shown to control social behavior and caste identity. Injections of **corazonin** into transitioning Harpegnathos saltator ants stimulated worker-like hunting behaviors and inhibited reproductive behaviors.[22] In Drosophila, **corazonin** neurons are also implicated in regulating ethanol-related behaviors.[23][24]

Quantitative Data Summary

The following tables summarize key quantitative data from studies on **corazonin**'s effects.

Table 1: Effects of **Corazonin** on Ecdysis Initiation in Manduca sexta

Parameter	Corazonin Concentration/Dose	Observation	Reference
PETH and ETH Release (in vitro)	25-100 pM	Induction of hormone secretion from isolated Inka cells.	[5][7]
Precocious Ecdysis (in vivo)	0.5 - 10 pmol (injection)	Onset of pre-ecdysis behavior in 40-90 minutes.	[4]
Hemolymph Concentration	20-80 pM	Peak concentration 20 minutes before natural pre-ecdysis.	[5][7]
Receptor Sensitivity (EC50)	~75 pM (CHO cells)	Half-maximal effective concentration for MasCRZR activation.	[7]
Receptor Sensitivity (EC50)	~200 pM (Xenopus oocytes)	Half-maximal effective concentration for MasCRZR activation.	[7]

Table 2: Effects of **Corazonin** Signaling on Stress Resistance and Metabolism in Drosophila melanogaster

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Manipulation	Stressor	Observation	Reference
CrzR Knockdown (fat body/salivary glands)	Starvation	Increased resistance.	[11][12]
CrzR Knockdown (fat body/salivary glands)	Desiccation	Increased resistance.	[11][12]
CrzR Knockdown (fat body/salivary glands)	Oxidative Stress	Increased resistance.	[11][12]
CrzR Knockdown (starved flies)	-	Increased circulating and stored carbohydrates.	[11][13]

Table 3: Effects of **Corazonin** on Reproduction

Insect Species	Manipulation	Observation	Reference
Riptortus pedestris	Crz Knockdown (RNAi)	Averted reproductive diapause under short-day conditions.	[6][16]
Bactrocera dorsalis (male)	Crz/CrzR Knockdown (RNAi)	Lengthened mating duration and reduced sperm transfer.	[19]
Nilaparvata lugens (female)	Crz/CrzR Knockdown	Reduced post-mating behavioral and physiological responses.	[20]

Signaling Pathways and Experimental Workflows

Corazonin Signaling Pathway

The binding of **corazonin** to its G protein-coupled receptor on the surface of a target cell initiates a cascade of intracellular events. This typically involves the activation of phospholipase C (PLC), leading to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3

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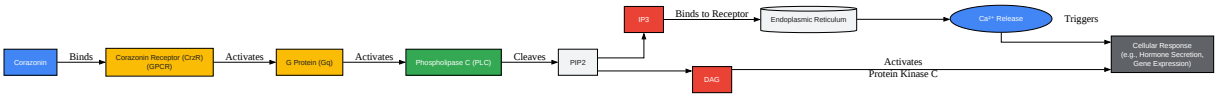
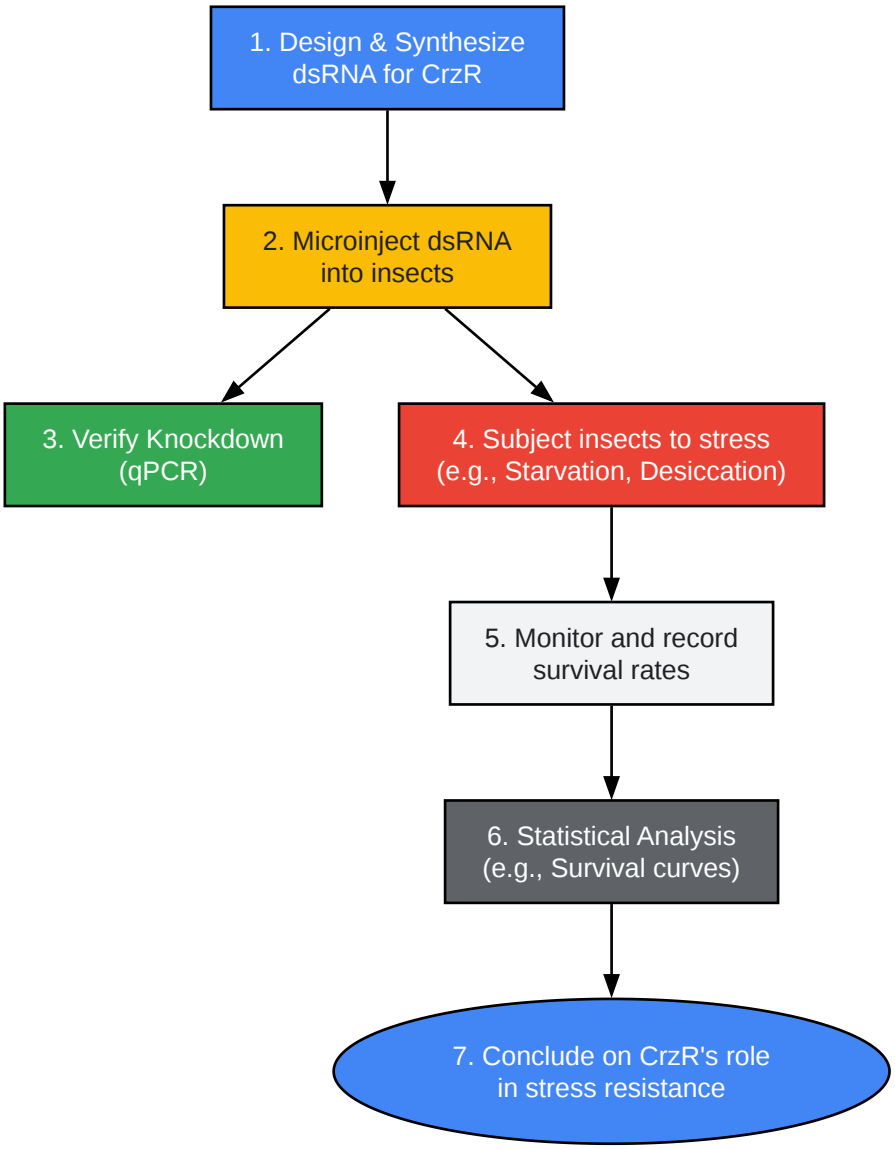
triggers the release of calcium from intracellular stores, resulting in a transient increase in cytosolic calcium concentration, which in turn activates various downstream cellular responses.





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